

methasterone legal status WADA prohibited list 2006

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Compound Focus: Methasterone

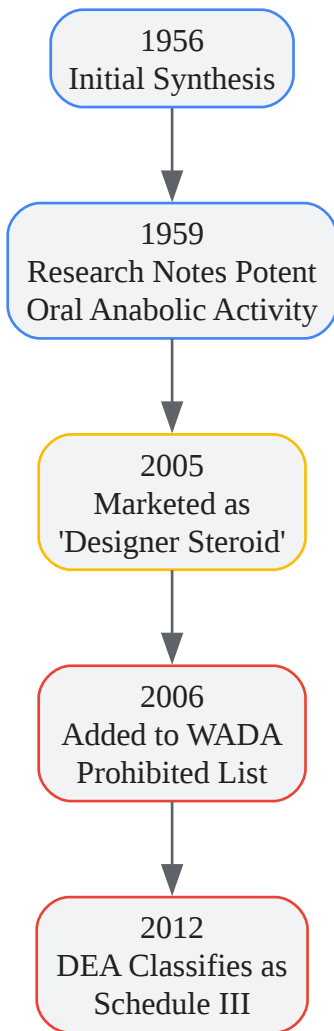
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Regulatory & Legal Status

The timeline below summarizes the key regulatory milestones for **methasterone**.



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Governing Body	Status & Date	Key Details
World Anti-Doping Agency (WADA)	Prohibited (2006)	Added to the prohibited list for use both in- and out-of-competition [1]. Classified under S1 Anabolic Agents [2].
U.S. Federal Government (DEA)	Schedule III Controlled Substance (Effective August 29, 2012)	Formally classified as an anabolic steroid under the Controlled Substances Act via a Final Rule [3]. It is illegal to possess or distribute without a prescription [4].

Chemical and Pharmacological Profile

Methasterone (chemical name: $2\alpha,17\alpha$ -dimethyl- 5α -androstane- 17β -ol-3-one) is a synthetic, orally active anabolic-androgenic steroid (AAS) [5] [6].

- **Structural Relationship:** It is a **17α -alkylated derivative of dihydrotestosterone (DHT)** [4]. The 17α -methyl group is a key structural feature that allows for oral bioavailability but is also responsible for its hepatotoxicity [4].
- **Pharmacological Activity:** Early research noted it as a potent orally active anabolic agent with weak androgenic activity. Its anabolic-to-androgenic ratio (Q-ratio) is reported to be 20, which is considered very high [5] [6].
- **Key Characteristics:**
 - **High Anabolic Potency:** Rated significantly higher than methyltestosterone in anabolic activity [5].
 - **Non-aromatizing:** It does not convert to estrogen, so side effects like water retention and gynecomastia are unlikely [4].
 - **Toxicological Profile:** The 17α -alkylated structure is directly linked to its liver toxicity [5] [4].

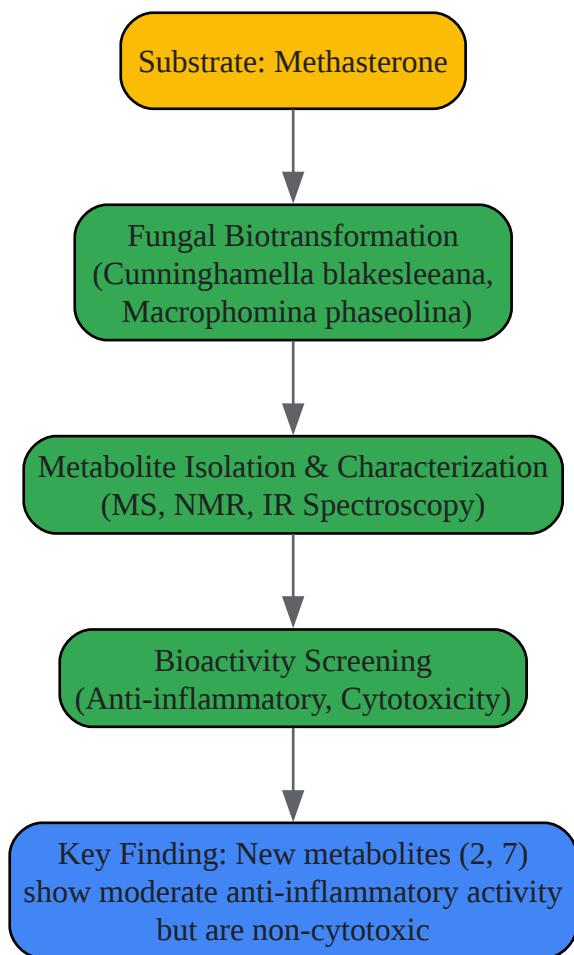
Documented Adverse Effects

Methasterone is associated with significant health risks, particularly hepatotoxicity. The table below summarizes the clinical findings.

Organ System / Category	Documented Adverse Effects
Hepatic (Liver)	Hepatotoxicity; clinically evident liver injury including cholestatic jaundice and renal failure; elevated liver enzymes [5] [3] [1].
Endocrine	Suppression of endogenous testosterone production leading to hypogonadism; testicular atrophy; gynecomastia (despite non-aromatizing nature) [4] [3].
Cardiovascular	Negative impact on cholesterol profiles (lowered HDL, raised LDL); increased risk of hypertension [4] [3].
Behavioral / Other	Aggression, mood changes, psychological dependence; acne, hair loss, and other androgenic effects [4] [3].

Experimental Data & Research Insights

Recent research explores structural modifications to reduce toxicity. A 2022 study used fungal biotransformation to create novel **methasterone** metabolites, some of which showed reduced cytotoxicity while retaining anti-inflammatory activity [1]. The experimental workflow is outlined below.



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Methodology Summary [1]:

- **Process:** **Methasterone** was incubated with living cultures of *Cunninghamella blakesleeana* and *Macrophomina phaseolina*.
- **Analysis:** Transformed products were isolated and characterized using High-Resolution EI-MS, 1D/2D NMR, and IR spectroscopy.
- **Bioassays:** Metabolites were evaluated for anti-inflammatory activity (inhibition of nitric oxide production) and cytotoxicity against human normal and cancer cell lines.

Key Takeaways for Professionals

For researchers and drug development professionals, the case of **methasterone** offers critical insights:

- **Regulatory Vigilance:** **Methasterone**'s history underscores how structural modifications of known hormones can be used to circumvent drug laws, prompting updates to legislation [5] [3].
- **SAR and Toxicity:** Its profile highlights the direct link between a specific chemical modification (17 α -alkylation) for a desired pharmacokinetic property (oral bioavailability) and a serious adverse effect (hepatotoxicity) [5] [4].
- **Future Research:** Biotransformation studies demonstrate a potential pathway to create structural analogs with improved safety profiles, which is a valuable approach in steroid research [1].

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